

Basic Solubility and Physicochemical Properties

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Compound Focus: Chlorhexidine diacetate

CAS No.: 206986-79-0

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The table below summarizes the fundamental solubility data and key properties of **chlorhexidine diacetate** from the search results.

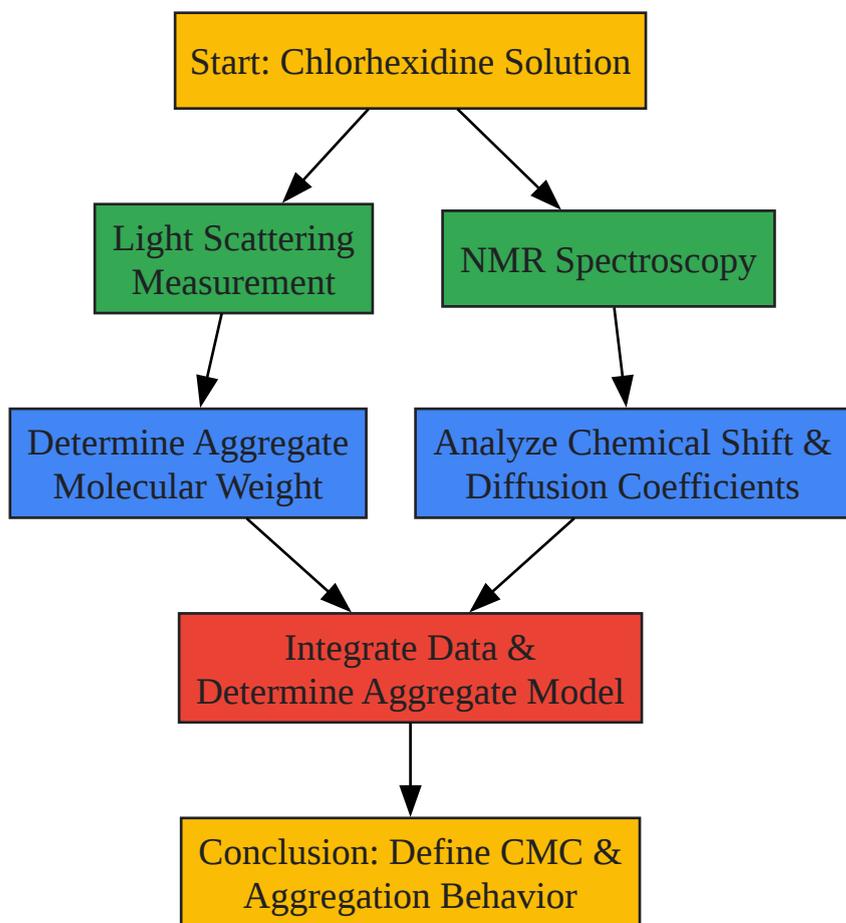
Property	Value / Description	Condition (if specified)	Source
Water Solubility	1.9 g/100 mL [1], 19 g/L [2]	20 °C	[2] [1]
Water Solubility (Molarity)	20 mg/mL (31.97 mM) [3]	Not specified	[3]
DMSO Solubility	100 mg/mL (159.85 mM) [4]	Not specified	[4]
Solubility in Other Solvents	Soluble in ethanol, methanol, glycerol, propylene glycol, and polyethylene glycols [3] [2] [1]	Not specified	[3] [2] [1]
Molecular Weight	625.55 g/mol [3] [1]	-	[3] [1]
Melting Point	153 - 160 °C [5] [1]	-	[5] [1]
pKa Values	2.2 and 10.3 [6]	Physiological pH range	[6]

Aggregation Behavior and Advanced Solubility

A critical factor influencing the solubility and activity of **chlorhexidine diacetate** is its tendency to **self-associate and form aggregates or micelles** in aqueous solutions [6] [7].

Aspect	Finding	Experimental Context
Critical Micelle Concentration (CMC)	Onset of association at ~7 mM for diacetate salt [6].	Compared to diacetate and digluconate salts.
Aggregate Size	Ranges from dimers to pentamers (for digluconate salt) [6].	Concentration range of 40 mM to 150 mM.
Impact of Counter-ions	Gluconate ions facilitate large aggregates and high solubility; acetate shows limited aggregation; chloride allows very low concentrations [6] [7].	Study of solubility products and aggregate formation.
Functional Implication	Aggregate formation enables high concentration formulations (e.g., >70% w/v for digluconate) [6].	Explains high solubility of commercial digluconate solutions.

The following diagram illustrates the experimental workflow used in these studies to characterize **chlorhexidine diacetate** aggregation:



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Experimental workflow for aggregation studies.

Detailed Experimental Protocols

Here are the detailed methodologies for key experiments cited in the literature.

Light Scattering for Aggregate Molecular Weight [6]

- **Objective:** To determine the molecular weight of chlorhexidine digluconate aggregates as a function of concentration.
- **Materials:** Chlorhexidine digluconate, standard laboratory equipment for light scattering.
- **Procedure:**

- Prepare a series of aqueous solutions of chlorhexidine digluconate with concentrations ranging from approximately 40 mM to 150 mM.
- Perform light scattering measurements on each solution.
- Analyze the scattering data to calculate the apparent molecular weight at each concentration.
- **Key Findings:** The molecular weight increased with concentration, indicating the formation of small aggregates ranging from dimers (at low concentrations) to pentamers (at 150 mM).

NMR Spectroscopy for Aggregation Study [6]

- **Objective:** To characterize the aggregation process by observing changes in diffusion coefficients and chemical shifts.
- **Materials:** Chlorhexidine salts (diacetate, digluconate), NMR spectrometer.
- **Procedure:**
 - Prepare chlorhexidine solutions at various concentrations.
 - Acquire NMR spectra and perform pulsed-field gradient (PFG) NMR experiments to measure the diffusion coefficients of the chlorhexidine molecules.
 - Record the chemical shifts of key protons as a function of chlorhexidine and counterion concentration.
- **Key Findings:** Changes in diffusion coefficients confirmed aggregation. Chemical shift changes were consistent with a model where the biguanide groups are buried in the aggregate's interior, with aromatic rings and aliphatic chains oriented towards the surface.

Implications for Drug Formulation

The solubility and aggregation properties have direct consequences for developing sustained-release formulations:

- **Ion Exchange and Precipitation:** The low solubility of chlorhexidine dichloride poses a significant challenge. A formulation releasing CHX in the oral cavity may rapidly precipitate upon encountering physiological chloride ions, drastically reducing the bioavailable concentration and antimicrobial efficacy [6] [7].
- **Strategy for Solubilization:** Using salts with large counter-anions like gluconate promotes the formation of mixed micelles. This is a viable strategy to achieve and maintain high local concentrations of chlorhexidine for sustained release applications [6] [7].

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References

1. Chlorhexidine Diacetate | 56-95-1 [chemicalbook.com]
2. hydrate, 98% 5 g | Buy Online Chlorhexidine diacetate [fishersci.co.uk]
3. Chlorhexidine diacetate | Antibacterial Agent [medchemexpress.com]
4. Chlorhexidine diacetate | Anti-infection chemical [selleckchem.com]
5. Chlorhexidine Diacetate 56-95-1 | TCI AMERICA [tcichemicals.com]
6. Concentration dependent aggregation properties of ... [sciencedirect.com]
7. properties of Solubility salts - Experts@Minnesota chlorhexidine [experts.umn.edu]

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